

Application Notes and Protocols: 6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride

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Compound of Interest

Compound Name: 6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride

Cat. No.: B569340

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the safe handling, storage, and use of **6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride** (CAS: 174648-98-7). This compound is a valuable intermediate in the synthesis of various bioactive molecules and sees significant use in neuropharmacology research.^[1]

Chemical and Physical Properties

6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride is a solid, typically appearing as a white to off-white crystalline powder.^[2] A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Source
CAS Number	174648-98-7	[3]
Molecular Formula	C ₉ H ₁₁ ClN ₂ O ₂	[3][4]
Molecular Weight	214.65 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[2]
Purity	≥ 99% (HPLC)	
Synonyms	1,2,3,4-tetrahydro-6-nitro-Isoquinoline Hydrochloride; 6-NITRO-1,2,3,4-TETRAHYDROISOQUINOLINE HCL	[3]

Hazard Identification and Safety Precautions

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride** is not readily available, data from closely related compounds, such as 7-Nitro-1,2,3,4-tetrahydroquinoline, indicate that this compound should be handled with care. The primary hazards are expected to be:

- Skin Irritation: May cause skin irritation.[2][5]
- Eye Irritation: May cause serious eye irritation.[2][5]
- Harmful if Swallowed: May be harmful if ingested.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

Precautionary Statements:

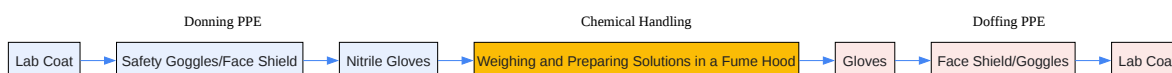
Category	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2] P264: Wash skin thoroughly after handling.[2][5] P270: Do not eat, drink or smoke when using this product.[6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
Storage	P403: Store in a well-ventilated place.[6] P405: Store locked up.[6][7]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[7]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A standardized workflow for donning and doffing PPE should be followed to minimize exposure.



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Caption: Personal Protective Equipment (PPE) workflow.

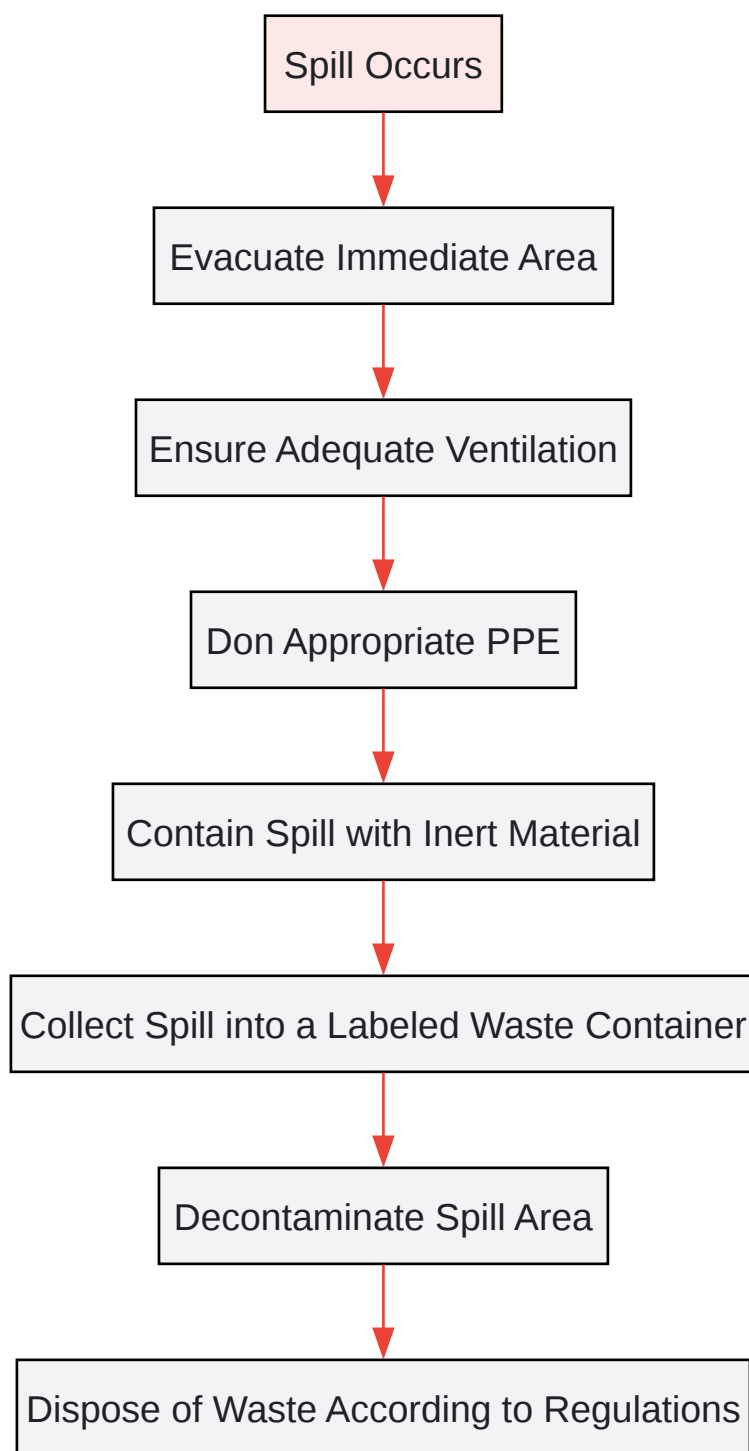
Storage Conditions

To ensure stability, **6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride** should be stored under the following conditions:

Parameter	Recommendation
Temperature	0 - 8 °C
Atmosphere	Inert atmosphere (e.g., Argon or Nitrogen) is recommended for long-term storage.
Light	Store in a dark place. [5]
Container	Keep container tightly closed. [5]

Spill and Waste Disposal

In the event of a spill, appropriate procedures must be followed to prevent exposure and environmental contamination.



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Caption: Spill cleanup and waste disposal workflow.

Experimental Protocols

Given its role as a synthetic intermediate and its use in neuropharmacology, the following are generalized protocols for its application.

Preparation of a Stock Solution

This protocol outlines the preparation of a 10 mM stock solution, a common starting point for many experimental procedures.

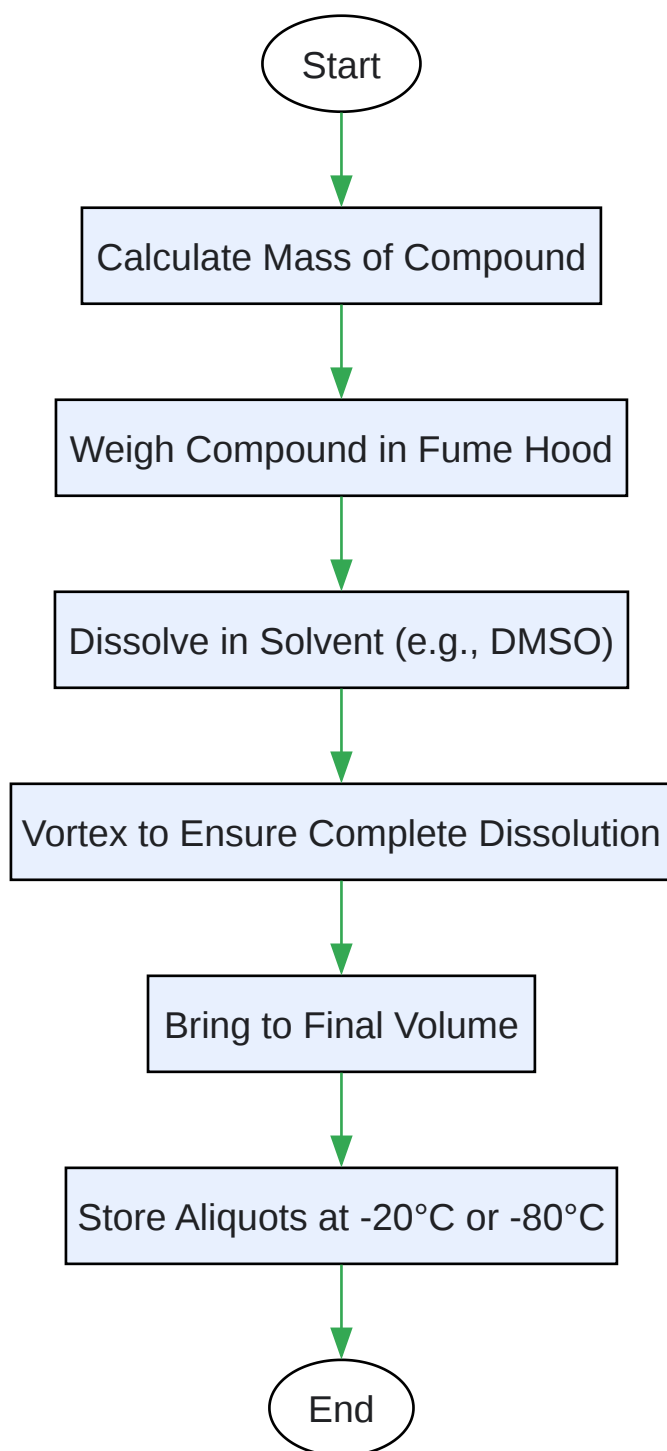
Materials:

- **6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride**
- Dimethyl sulfoxide (DMSO) or another suitable solvent
- Vortex mixer
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes

Procedure:

- Calculate the required mass:
 - For 10 mL of a 10 mM solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 214.65 \text{ g/mol} = 0.021465 \text{ g (21.47 mg)}$
- Weigh the compound:
 - In a chemical fume hood, carefully weigh out the calculated mass of the compound onto weighing paper.
- Dissolve the compound:
 - Transfer the weighed compound to a 10 mL volumetric flask.
 - Add a small amount of DMSO (e.g., 5 mL) to dissolve the solid.

- Vortex the solution until the solid is completely dissolved.
- Bring to final volume:
 - Once dissolved, add DMSO to the volumetric flask until the meniscus reaches the 10 mL mark.
- Storage of the stock solution:
 - Store the stock solution in a tightly sealed vial at -20°C for short-term storage or -80°C for long-term storage.



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Caption: Protocol for preparing a stock solution.

Use in Synthesis

6-Nitro-1,2,3,4-tetrahydroisoquinoline hydrochloride serves as a key building block for more complex molecules, particularly in the development of novel pharmaceuticals targeting neurological disorders.[1] The nitro group enhances its reactivity, making it suitable for various chemical transformations.[1] Synthetic procedures will be highly specific to the target molecule and will require consultation of relevant chemical literature.

Use in Neuropharmacology Research

This compound and its derivatives are utilized to study neurotransmitter systems and have shown potential in modulating their activity.[1] Research in this area may involve in vitro studies on neuronal cell cultures or in vivo studies in animal models to investigate its effects on dopaminergic pathways and potential neuroprotective properties.[1] Specific experimental designs will be dictated by the research question and should be developed in accordance with established neuropharmacological methods.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.[7]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

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